

An In-Depth Technical Guide to the Molecular Structure and Properties of Sulfacetamide

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Compound of Interest

Compound Name: *Sulfacloamide*

CAS No.: *4015-18-3*

Cat. No.: *B1205881*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfacetamide is a prominent member of the sulfonamide class of antibiotics, widely utilized for its bacteriostatic efficacy against a broad spectrum of gram-positive and gram-negative bacteria.[1] This guide provides a comprehensive technical overview of Sulfacetamide, with a particular focus on its molecular structure, chemical formula, and the analytical methodologies crucial for its characterization and quantification. It is important to note that while the term "**Sulfacloamide**" was specified in the topic inquiry, the scientifically recognized and overwhelmingly documented name for this compound is Sulfacetamide. This guide will use the correct nomenclature while acknowledging the potential for alternative naming.

Molecular Structure and Chemical Formula

The chemical identity of Sulfacetamide is defined by its unique molecular architecture. It is a sulfonamide derivative of sulfanilamide, where one of the hydrogens of the sulfonamide group is replaced by an acetyl group.[2]

The definitive molecular formula for Sulfacetamide is $C_8H_{10}N_2O_3S$.^[1]

Its systematic IUPAC name is N-[(4-aminophenyl)sulfonyl]acetamide.^[2]

The structural formula of Sulfacetamide is depicted below:

Caption: 2D representation of the Sulfacetamide molecular structure.

Physicochemical Properties

A thorough understanding of the physicochemical properties of Sulfacetamide is fundamental for its application in drug development, formulation, and analytical chemistry.

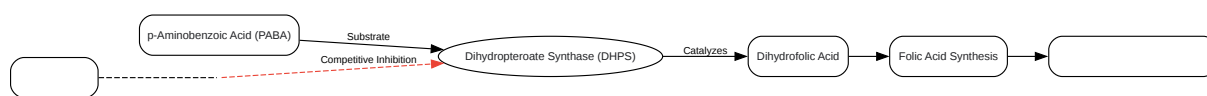
Property	Value	Source
Molecular Weight	214.24 g/mol	^[2]
Appearance	White to yellowish-white crystalline powder	^{[1][3]}
Melting Point	182-184 °C	^[1]
Solubility	Freely soluble in water (as sodium salt), sparingly soluble in ethanol, practically insoluble in chloroform and ether.	^[3]
pKa	1.8 (amino group), 5.4 (sulfonamide group)	^[3]
CAS Number	144-80-9	^[1]

Mechanism of Action

Sulfacetamide exerts its bacteriostatic effect by interfering with the bacterial synthesis of folic acid, an essential nutrient for bacterial growth and replication.^[1] The mechanism is a classic example of competitive inhibition.

Bacteria synthesize folic acid from para-aminobenzoic acid (PABA). Sulfacetamide, due to its structural similarity to PABA, acts as a competitive inhibitor of the bacterial enzyme

dihydropteroate synthase (DHPS).[4][5][6] By binding to the active site of DHPS, Sulfacetamide prevents the utilization of PABA, thereby blocking the synthesis of dihydrofolic acid, a precursor to folic acid.[1][4] This disruption of the folate pathway ultimately inhibits bacterial growth.[1]



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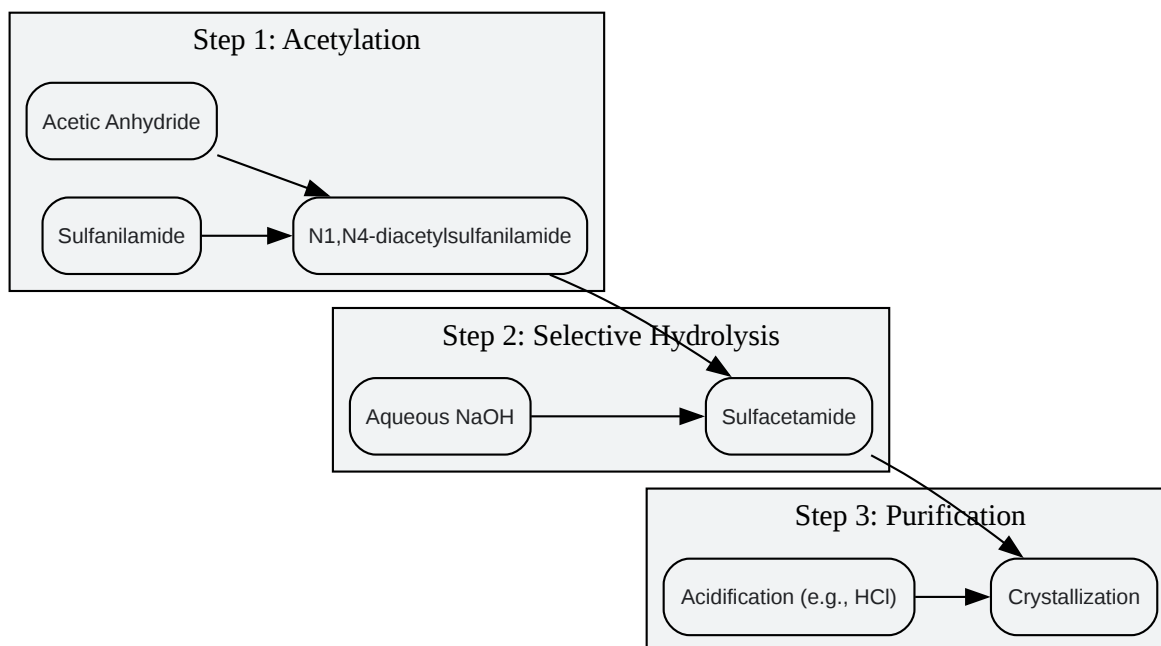
Caption: Competitive inhibition of dihydropteroate synthase by Sulfacetamide.

Experimental Protocols

Synthesis of Sulfacetamide from Sulfanilamide

This protocol outlines a common laboratory synthesis of Sulfacetamide via the acetylation of sulfanilamide. The rationale behind this multi-step synthesis involves the protection of the aromatic amino group to prevent unwanted side reactions during the subsequent modification of the sulfonamide group.

Workflow:



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Sources

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